

Application Note: Preparation of Q94 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: Q94 hydrochloride

Cat. No.: B1662643

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Q94 hydrochloride is a selective, Gαq-signaling-biased antagonist of Proteinase-Activated Receptor 1 (PAR1) with an IC₅₀ value of 916 nM.[1] It functions as a negative allosteric modulator that selectively inhibits the interaction between PAR1 and its associated G-protein, Gαq, thereby blocking downstream signaling pathways.[1][2] This compound is a valuable tool for studying PAR1-mediated cellular processes, such as those involved in inflammation and fibrosis. Accurate and consistent preparation of a stock solution is the first critical step for reliable in vitro and in vivo experiments. This document provides a detailed protocol for the preparation, storage, and handling of **Q94 hydrochloride** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The physical and chemical properties of **Q94 hydrochloride** are summarized below. This data is essential for accurate calculations and proper handling of the compound.

Table 1: Chemical and Physical Properties of **Q94 Hydrochloride**

Property	Value	Reference
Chemical Name	2-benzyl-1-(4-chlorobenzyl)-1H-benzo[d]imidazole hydrochloride	[2]
Molecular Formula	C ₂₁ H ₁₈ Cl ₂ N ₂	[3]
Molecular Weight	369.29 g/mol	
Appearance	Solid	
Purity	≥98%	
Solubility in DMSO	30 mg/mL	

Table 2: Recommended Storage Conditions for **Q94 Hydrochloride** Solutions in DMSO

Condition	Temperature	Duration	Recommendations	Reference
Powder	-20°C	3 years	Store in a dry, dark place.	
4°C	2 years	For short-term storage.		
Stock Solution in DMSO	-80°C	6 months	Recommended for long-term stability.	
-20°C	1-3 months	Suitable for short to medium-term storage.		
General Handling	N/A	N/A	Aliquot to avoid repeated freeze-thaw cycles.	

Experimental Protocols

Materials and Equipment

- **Q94 hydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution

This protocol provides a method for preparing a commonly used 10 mM stock solution. Calculations can be adjusted based on desired final concentration, ensuring it does not exceed the solubility limit of 30 mg/mL.

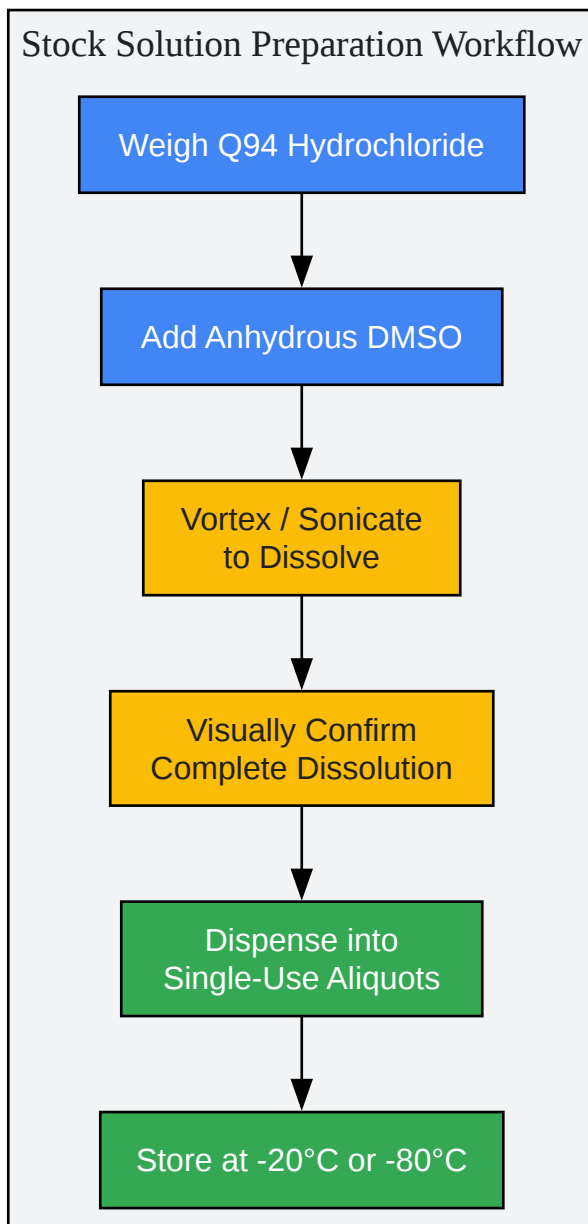
- Pre-experimental Setup:
 - Ensure the analytical balance is calibrated and level.
 - Allow the **Q94 hydrochloride** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Work in a well-ventilated area or a chemical fume hood.
- Calculation:
 - To prepare a 10 mM stock solution, the required mass of **Q94 hydrochloride** must be calculated using its molecular weight (369.29 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 369.29 \text{ g/mol} / 1000 = 3.69 \text{ mg}$
- Weighing the Compound:
 - Carefully weigh out the calculated amount (e.g., 3.69 mg) of **Q94 hydrochloride** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the calculated volume of DMSO (e.g., 1 mL) to the vial containing the **Q94 hydrochloride** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If dissolution is difficult, brief sonication in a water bath can be applied. Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C for short-term use or at -80°C for long-term storage.

Visualizations

Experimental Workflow

The following diagram illustrates the standard workflow for preparing the **Q94 hydrochloride** stock solution.

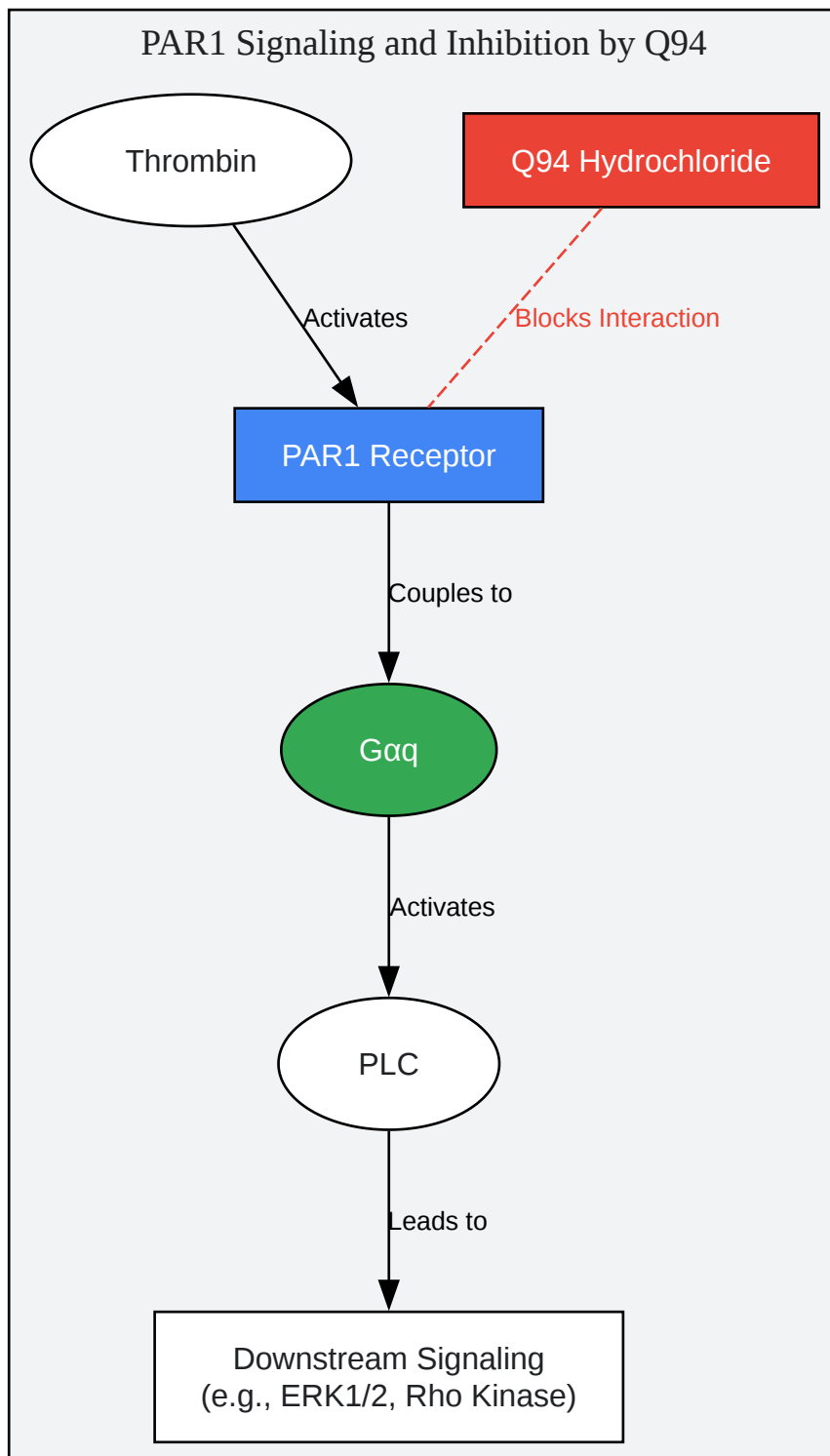


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Caption: Workflow for preparing **Q94 hydrochloride** stock solution.

Inhibitory Mechanism of **Q94 Hydrochloride**

Q94 hydrochloride selectively blocks the PAR1 signaling pathway at the level of G-protein coupling. The diagram below outlines this mechanism.



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Caption: Q94 blocks PAR1-mediated Gαq signaling pathway.

Handling and Quality Control

- **DMSO Hygroscopicity:** DMSO is highly hygroscopic and will readily absorb water from the atmosphere. Use anhydrous grade DMSO and keep the container tightly sealed when not in use to maintain the integrity of the stock solution.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles as this can lead to compound degradation and precipitation. The practice of creating single-use aliquots is strongly recommended.
- **Solubility Check:** Before use, particularly after storage, visually inspect the thawed aliquot for any signs of precipitation. If crystals are observed, gently warm the tube to room temperature and vortex to redissolve.
- **Solvent Effects:** When diluting the DMSO stock into aqueous media for experiments, be mindful of the final DMSO concentration. Typically, a final concentration of <0.1% DMSO is well-tolerated by most cell lines, but it is crucial to include a vehicle control (media with the same final concentration of DMSO) in all experiments.

Safety Precautions

- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **Q94 hydrochloride** powder in a fume hood or a well-ventilated area to avoid inhalation.
- DMSO can facilitate the absorption of chemicals through the skin. Avoid direct contact with the skin. If contact occurs, wash the affected area immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for **Q94 hydrochloride** and DMSO for complete safety and handling information.

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